

spectroscopic properties of 2-AMINO-9-FLUORENOL

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Compound of Interest

Compound Name: 2-AMINO-9-FLUORENOL

CAS No.: 33417-27-5

Cat. No.: B1265422

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Technical Whitepaper: Spectroscopic Characterization & Analytical Profiling of **2-Amino-9-Fluorenel**

Part 1: Introduction & Chemical Identity

2-Amino-9-fluorenel (CAS: 33417-27-5) is a critical metabolic intermediate and synthetic derivative of the fluorene class.^[1] Chemically, it represents a bridgehead-functionalized fluorene system where the C9-methylene of 2-aminofluorene is oxidized to a secondary alcohol.^[1]

In drug development and toxicology, this compound is significant as a metabolite of the potent mutagen 2-aminofluorene (2-AF).^[1] While N-hydroxylation of 2-AF leads to carcinogenic DNA adducts, C9-hydroxylation (yielding **2-amino-9-fluorenel**) often represents a parallel metabolic pathway or a detoxification route.^[1] Spectroscopically, it serves as a model for understanding how auxochromic substituents (amino group) interact with rigid aromatic scaffolds (fluorene) when conjugation is interrupted by an sp^3 hybridized bridgehead.^[1]

Property	Data
IUPAC Name	2-Amino-9H-fluoren-9-ol
Molecular Formula	C ₁₃ H ₁₁ NO
Molecular Weight	197.23 g/mol
Solubility	Soluble in DMSO, Methanol, Ethanol; Sparingly soluble in water.[1]
Key Moiety	Fluorenol core (sp ³ C9) + Amino auxochrome (C2)

Part 2: Electronic Absorption & Fluorescence (UV-Vis/PL)

The spectroscopic signature of **2-amino-9-fluorenol** is defined by the interaction between the electron-donating amino group (

) and the fluorene

-system. Unlike 2-amino-9-fluorenone (where the ketone acts as an electron acceptor, creating strong intramolecular charge transfer), the 9-hydroxyl group in **2-amino-9-fluorenol** breaks the conjugation across the bridge, resulting in a hypsochromic (blue) shift relative to the ketone, but a bathochromic (red) shift relative to unsubstituted 9-fluorenol.

UV-Vis Absorption Profile

The absorption spectrum is characterized by

transitions of the aromatic rings, modified by the amino substituent.[2]

- Primary Band (~290–310 nm): Attributed to the conjugated biphenyl-like system, red-shifted by the amino group.
- Secondary Band (~260–270 nm): Characteristic of the fluorene backbone.[2]
- Solvatochromism: The amino group induces positive solvatochromism.[1][2] In polar protic solvents (MeOH), the bands may broaden due to hydrogen bonding with both the

and

groups.

Fluorescence Emission

2-Amino-9-fluorenol exhibits strong fluorescence due to the rigid planar structure of the fluorene nucleus, which minimizes non-radiative decay via rotation.

- Emission Maximum (): Typically 380–420 nm (Violet-Blue region).[1]
- Stokes Shift: Moderate (~80–100 nm), indicating geometric relaxation in the excited state ().
- Quenching: Fluorescence can be quenched by acidic environments (protonation of the amine eliminates the donor effect) or by heavy atom solvents.[2]

Table 1: Comparative Spectroscopic Properties

Compound	(nm)	(nm)	Electronic Character
9-Fluoreno	265, 298	310–320	(Weak donor)
2-Amino-fluorene	290–300	380–400	Strong donor ()
2-Amino-9-fluoreno	295–310	390–420	Donor () + H-bond donor ()
2-Amino-9-fluorenone	450 (broad)	550+ (weak)	Strong ICT (Donor-Acceptor)

Part 3: Nuclear Magnetic Resonance (NMR) Profiling

NMR is the definitive method for distinguishing **2-amino-9-fluorenol** from its oxidized ketone precursor (2-amino-9-fluorenone) and its reduced parent (2-aminofluorene).^[1]

¹H NMR Characterization (DMSO-)

The diagnostic signal is the methine proton at position 9.^[2]

- H9 (Methine): Appears as a doublet at
5.3–5.5 ppm.^{[1][2]}
- OH (Hydroxyl): Appears as a doublet at
5.8–6.0 ppm (couples to H9).^{[1][2]} Note: In
exchange or protic solvents, this signal disappears and H9 collapses to a singlet.^[1]
- Amino Protons (): Broad singlet at
4.8–5.2 ppm.^{[1][2]}
- Aromatic Region (6.5–7.8 ppm):
 - H1 (Ortho to amine): Upfield shift (~6.6–6.8 ppm) due to shielding by the amino lone pair.^[2]
 - H3 (Ortho to amine): Upfield shift (~6.7 ppm).
 - H4, H5-H8: Typical aromatic multiplets (7.1–7.7 ppm).^[1]

¹³C NMR Signatures

- C9 (Carbinol Carbon):

73–75 ppm.[1][2] This is the critical differentiator from the ketone (C=O at ~190 ppm) and the methylene (CH₂ at ~36 ppm).

- C2 (Amino-substituted): Deshielded/Shifted due to N-attachment (~148–150 ppm).[1]

Part 4: Experimental Protocols

Protocol A: Synthesis via Reduction of 2-Amino-9-Fluorenone

Rationale: **2-Amino-9-fluorenol** is susceptible to oxidation.[1][3] Fresh preparation from the stable ketone is recommended for spectroscopic accuracy.

- Reagents: 2-Amino-9-fluorenone (1.0 eq), Sodium Borohydride (, 2.0 eq), Methanol (anhydrous).
- Procedure:
 - Dissolve 2-amino-9-fluorenone in Methanol (0.1 M concentration). The solution will be yellow/orange.[1][2]
 - Cool to 0°C in an ice bath.[1]
 - Add
portion-wise over 10 minutes.
 - Observation: The solution color will fade from orange to pale yellow/colorless as the conjugation with the carbonyl is broken.
 - Stir at Room Temperature (RT) for 30–60 minutes. Monitor by TLC (SiO₂, 50% EtOAc/Hexane).[1]
- Workup:
 - Quench with saturated
solution.[1]

- Extract with Ethyl Acetate (
).^[1]^[2]
- Wash organics with brine, dry over
, and concentrate.^[1]^[2]
- Purification: Recrystallization from Ethanol/Water is preferred over column chromatography to avoid oxidation on silica.^[1]^[2]

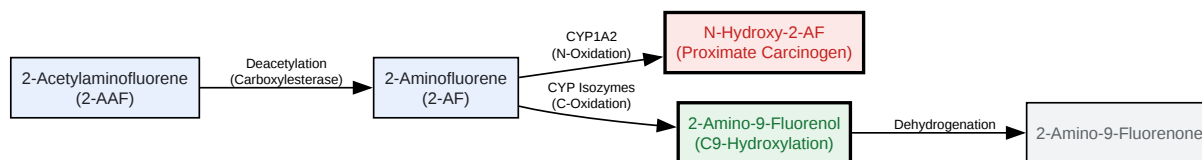
Protocol B: Sample Preparation for Fluorescence

- Solvent: Spectroscopic grade Methanol or Ethanol.^[1]^[2]
- Concentration: Prepare a stock solution at
.
Dilute to
for emission scans to avoid inner-filter effects.^[1]
- Excitation: Set
.^[1]^[2]
- Blanking: Ensure solvent background is subtracted, as Raman scattering from alcohols can interfere in the 300–350 nm range.^[1]^[2]

Part 5: Biological & Metabolic Context^[1]^[4]

In drug metabolism studies, distinguishing the C9-hydroxylation pathway from the N-hydroxylation pathway is vital. N-hydroxylation activates the molecule to a mutagen, whereas C9-hydroxylation is generally a non-genotoxic conversion.^[1]

Metabolic Pathway Diagram

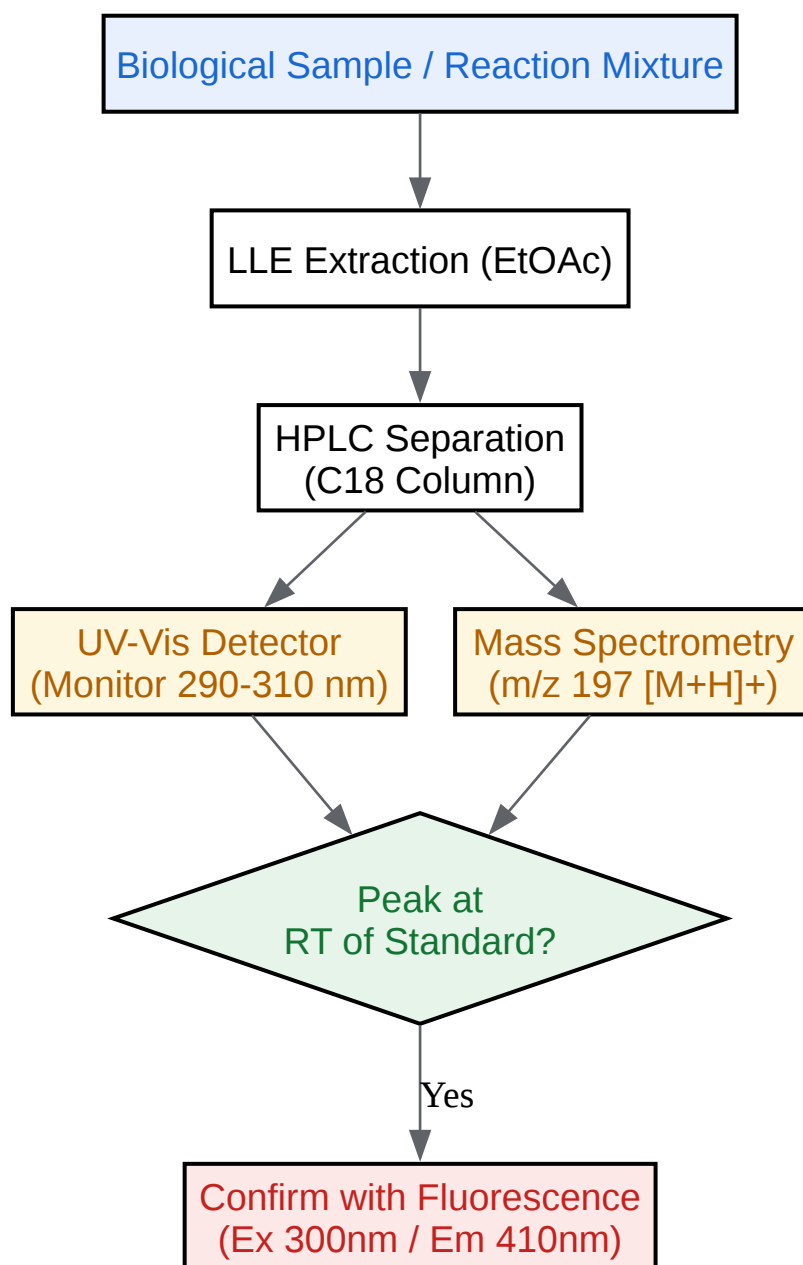


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Figure 1: Metabolic divergence of 2-Aminofluorene.[1][2][4] The formation of **2-Amino-9-fluorenol** (Green) represents ring oxidation, distinct from the mutagenic N-oxidation pathway (Red).

Part 6: Analytical Workflow

The following diagram outlines the logical flow for confirming the identity of **2-amino-9-fluorenol** in a complex mixture (e.g., metabolic assay).



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Figure 2: Analytical decision tree for the isolation and confirmation of **2-Amino-9-fluorenoL**.

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